

solubility and stability of WS5 compound

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Compound of Interest

Compound Name: WS5

Cat. No.: B8803407

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An In-depth Technical Guide on the Solubility and Stability of the WS-5 Compound

For Researchers, Scientists, and Drug Development Professionals

Introduction

WS-5, chemically known as N-((Ethoxycarbonyl)methyl)-p-menthane-3-carboxamide, is a synthetic cooling agent renowned for its intense and prolonged cooling sensation without the characteristic minty aroma of menthol.^{[1][2]} With the CAS Number 68489-14-5, WS-5 is a derivative of menthol and is widely utilized in various consumer products, including oral care items, cosmetics, and food and beverages.^{[2][3]} Its growing popularity in diverse formulations necessitates a thorough understanding of its physicochemical properties, particularly its solubility and stability, which are critical for formulation development, ensuring product efficacy, and maintaining shelf life. This technical guide provides a comprehensive overview of the solubility and stability of the WS-5 compound, supported by available data and generalized experimental protocols.

Physicochemical Properties

WS-5 is a white crystalline solid with a molecular formula of C₁₅H₂₇NO₃ and a molecular weight of 269.38 g/mol.^{[4][5]} It is characterized by a cool, menthol-like aroma.^{[4][5]}

Solubility Profile

The solubility of a compound is a fundamental property that influences its bioavailability and formulation characteristics. The solubility of WS-5 has been characterized in various solvents,

with the data presented below.

Table 1: Quantitative Solubility Data for WS-5

Solvent	Solubility	Temperature (°C)
Water	9.51 mg/L	Not Specified
Oils	High (80 g/L)	25

Table 2: Qualitative Solubility Data for WS-5

Solvent	Solubility
Chloroform	Slightly Soluble
Methanol	Slightly Soluble
Heptane	Slightly Soluble
Propylene Glycol	Very Slightly Soluble
Ethyl Acetate	Very Slightly Soluble
Ethanol	Soluble

Experimental Protocol for Solubility Determination (Shake-Flask Method)

The following is a generalized experimental protocol for determining the solubility of a compound like WS-5 using the widely accepted shake-flask method.[\[6\]](#)[\[7\]](#)

Objective: To determine the thermodynamic solubility of WS-5 in a specific solvent at a controlled temperature.

Materials:

- WS-5 compound

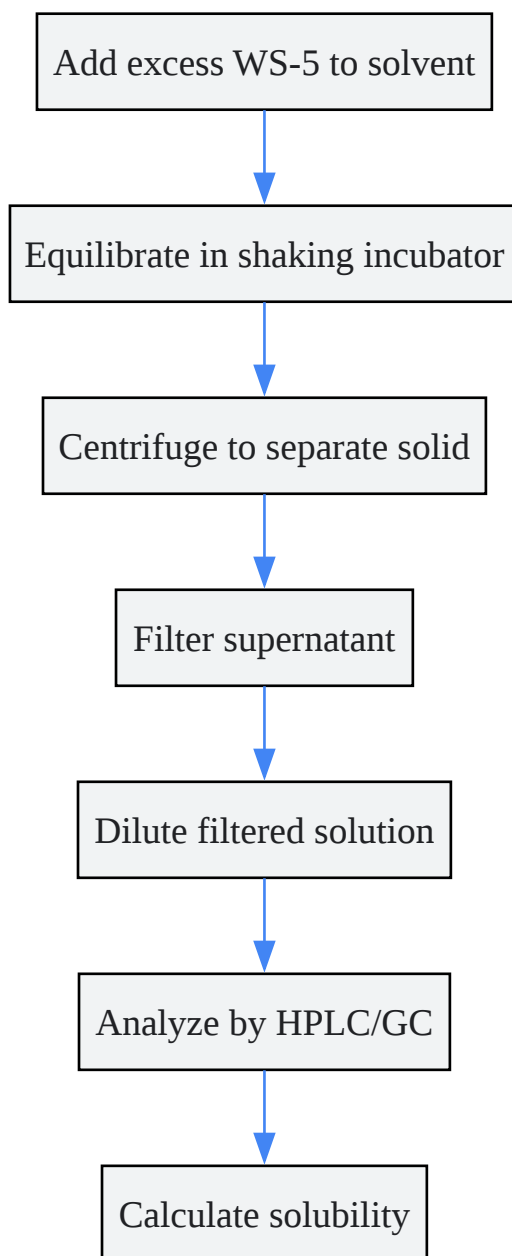
- Selected solvent of high purity
- Glass vials with screw caps
- Shaking incubator or water bath with orbital shaker
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or Gas Chromatography (GC) system.
- Analytical balance

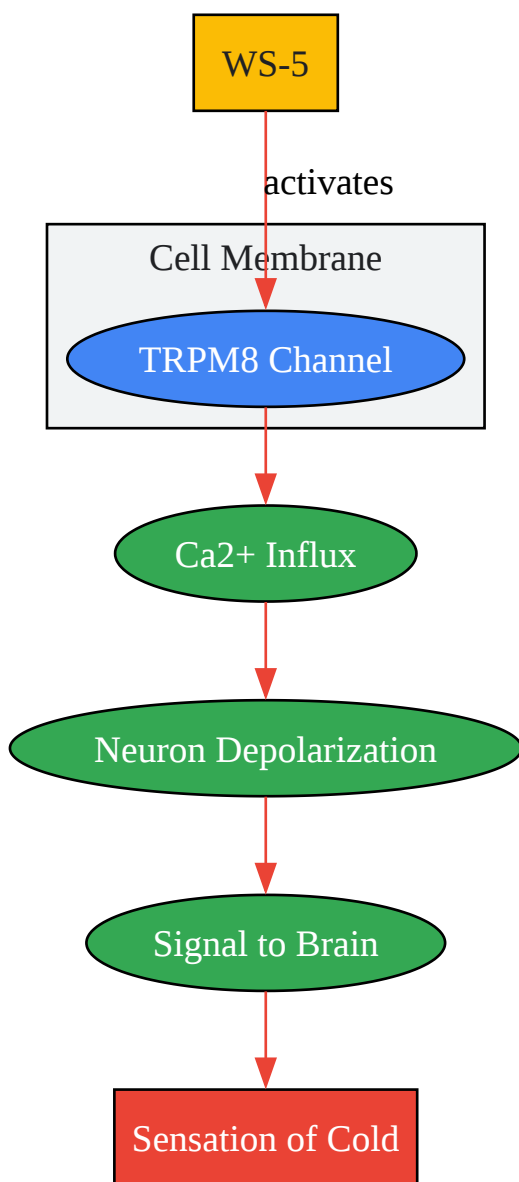
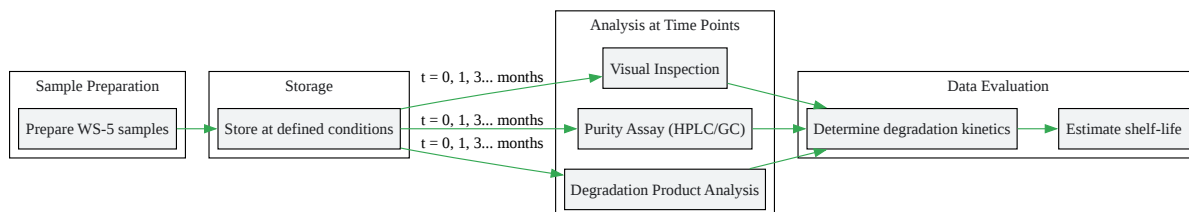
Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of WS-5 to a glass vial containing a known volume of the selected solvent. The amount of WS-5 should be sufficient to ensure that a solid phase remains after reaching equilibrium.
- **Equilibration:** Tightly cap the vials and place them in a shaking incubator set at a constant temperature (e.g., 25°C or 37°C). Shake the vials for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is reached. The equilibration time should be sufficient to allow the concentration of the dissolved solid to become constant.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same temperature to let the undissolved solid settle. Centrifuge the vials at a high speed to further separate the solid from the supernatant.
- **Sample Collection and Dilution:** Carefully withdraw an aliquot of the clear supernatant using a syringe and immediately filter it through a syringe filter to remove any remaining solid particles. Accurately dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the analytical method.

- Quantification: Analyze the diluted sample using a validated HPLC or GC method to determine the concentration of WS-5. Prepare a calibration curve using standard solutions of WS-5 of known concentrations to quantify the sample.
- Calculation: Calculate the solubility of WS-5 in the solvent by multiplying the measured concentration of the diluted sample by the dilution factor.

Logical Workflow for Solubility Determination





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